

Application Notes and Protocols for FR167653

Kinase Assay for p38 Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR-62765

Cat. No.: B1674031

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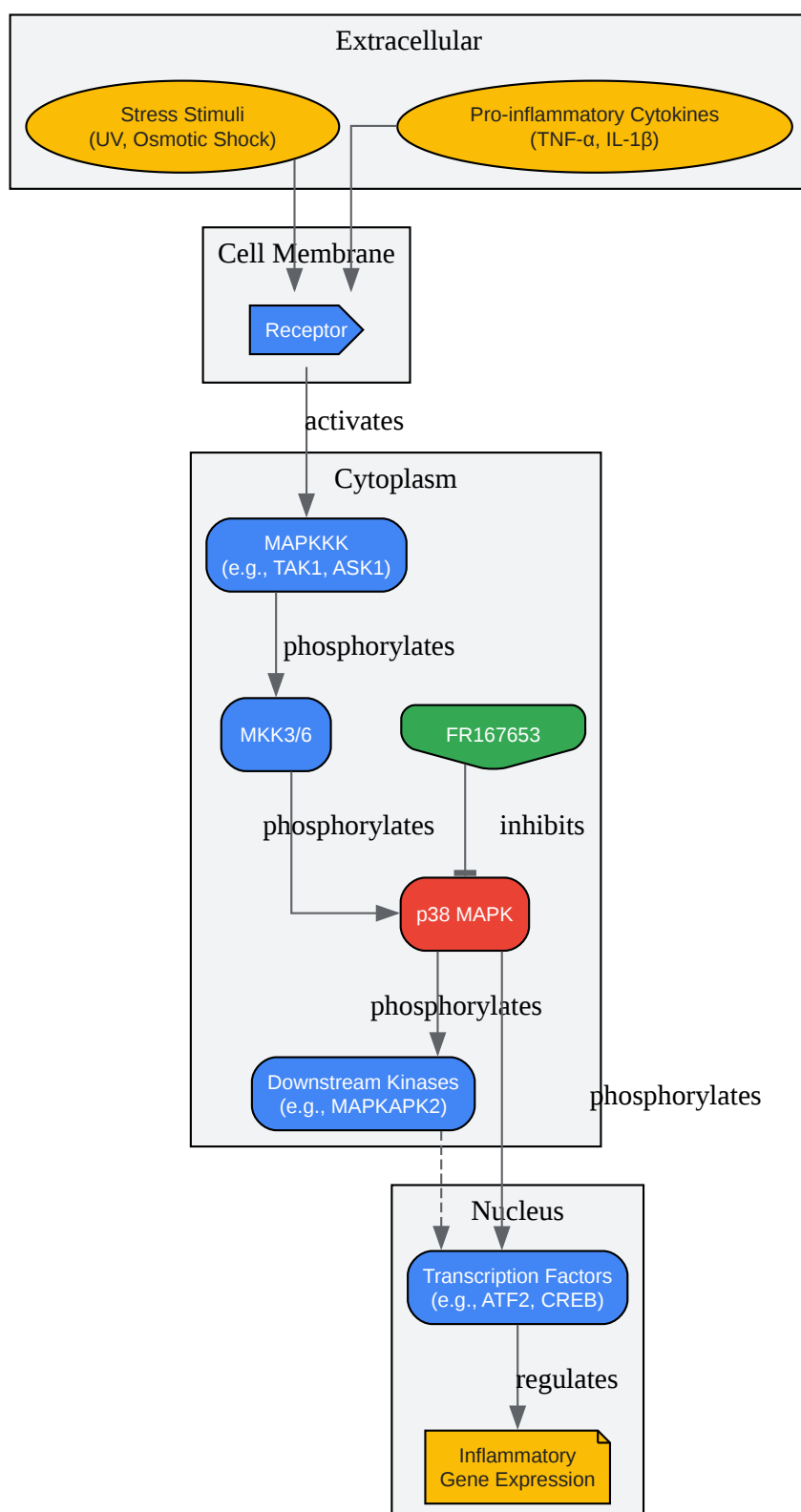
Introduction

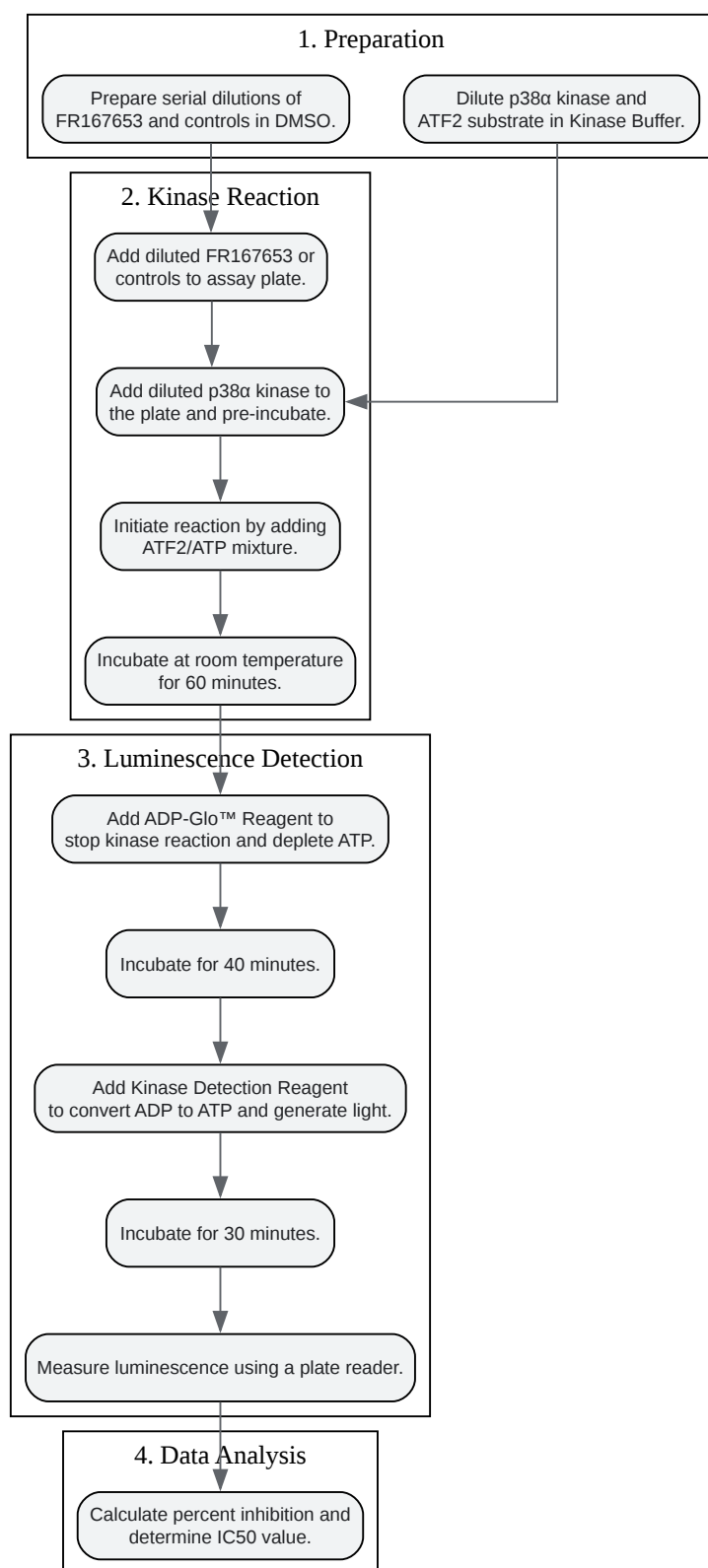
FR167653 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK), a key enzyme in the signaling cascade that regulates cellular responses to inflammatory cytokines and environmental stress.[1][2] The p38 MAPK pathway is implicated in a variety of diseases, making it a significant target for therapeutic intervention. These application notes provide detailed protocols for assessing the inhibitory activity of FR167653 on p38 MAPK using a biochemical kinase assay.

The p38 MAPK signaling cascade is a three-tiered system involving a MAP kinase kinase kinase (MAPKKK), a MAP kinase kinase (MAPKK), and the p38 MAPK itself. Upon activation by upstream stimuli, p38 MAPK phosphorylates various downstream substrates, including transcription factors and other kinases, leading to a cellular response.

p38 MAPK Signaling Pathway

The diagram below illustrates the p38 MAPK signaling cascade, highlighting the point of inhibition by FR167653.





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References

- 1. Anti-inflammatory potency of FR167653, a p38 mitogen-activated protein kinase inhibitor, in mouse models of acute inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The specific p38 mitogen-activated protein kinase pathway inhibitor FR167653 keeps insulinitis benign in nonobese diabetic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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